

Essential Safety and Logistics for Handling 8-Azahypoxanthine

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Compound of Interest

Compound Name: 8-Azahypoxanthine

Cat. No.: B1664207

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the handling of **8-Azahypoxanthine**, including detailed operational and disposal plans.

Hazard Identification and Personal Protective Equipment (PPE)

While **8-Azahypoxanthine** is not classified as hazardous by the 2012 OSHA Hazard Communication Standard, some safety data sheets (SDS) indicate that it can be a skin and eye irritant.^[1] Therefore, appropriate personal protective equipment should be worn at all times to minimize exposure.

Quantitative Data Summary

Parameter	Value	Reference
Physical State	Powder Solid	[2]
Appearance	Yellow	[2]
Odor	Odorless	[2]
Melting Point/Range	> 230 °C / 446 °F	[2]
Skin Corrosion/Irritation	Category 2 (H315)	[1]
Serious Eye Damage/Eye Irritation	Category 2 (H319)	[1]
Molecular Formula	C4 H3 N5 O	[1]
Molecular Weight	137.1	[1]

Operational Plan: Step-by-Step Guidance

This procedural guidance covers the lifecycle of **8-Azahypoxanthine** in the laboratory, from receipt to disposal.

1. Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks.
- **Labeling:** Ensure the container is clearly labeled with the chemical name, hazard information (irritant), and date of receipt.
- **Storage:** Store in a cool, dry, well-ventilated area away from incompatible materials. Keep the container tightly closed.

2. Weighing the Powder

The primary risk during weighing is the inhalation of airborne powder and contamination of the work area.

- **Engineering Controls:** Whenever possible, weigh **8-Azahypoxanthine** inside a chemical fume hood or a powder weighing station to protect both the user and the laboratory

environment.^[3] If a balance cannot be placed inside a fume hood, use the "Fume Hood Transfer – Bench Top Weighing" method.^[3]

- Fume Hood Transfer – Bench Top Weighing Protocol:

- Place the stock container of **8-Azahypoxanthine** inside the chemical fume hood.
- On the benchtop, pre-weigh a sealable container (e.g., a vial with a lid).
- Inside the fume hood, transfer the approximate amount of powder into the pre-weighed container.
- Seal the container.
- Move the sealed container back to the balance on the benchtop to get the precise weight.
^{[4][5]}
- Make any necessary weight adjustments back inside the fume hood.

- Personal Protective Equipment (PPE):

- Hand Protection: Wear nitrile gloves. For chemicals that are fatal on skin contact, double gloving is recommended.^[6]
- Eye Protection: Wear chemical safety goggles or safety glasses with side shields.^[1]
- Body Protection: A lab coat must be worn and fastened.^[6]
- Respiratory Protection: While not typically required for small quantities under normal use in a fume hood, a NIOSH-approved respirator (e.g., N95) should be used if there is a risk of generating dust outside of a ventilated enclosure.^[1]

3. Preparing Solutions

- Location: All manipulations involving the open powder, including the addition of solvents, should be performed inside a chemical fume hood.
- Procedure:

- Add the desired solvent to the container with the weighed **8-Azahypoxanthine**.
- Seal the container and mix by vortexing or sonicating as required for dissolution.
- If transferring the solution, do so carefully to avoid splashes.

4. Spill Cleanup

In the event of a spill, prompt and appropriate cleanup is crucial to prevent contamination and exposure.

- Small Spills (Powder):
 - Alert personnel in the immediate area.
 - Wear the appropriate PPE as outlined above.
 - Gently cover the spill with a damp paper towel or absorbent pad to avoid creating dust.[\[7\]](#)
 - Carefully scoop the material into a sealable plastic bag.[\[7\]](#)
 - Wipe the spill area with a wet paper towel.[\[7\]](#)
 - Place all cleanup materials into the plastic bag, seal it, and label it as "**8-Azahypoxanthine** spill debris."
- Large Spills:
 - Evacuate the area and prevent entry.
 - Alert your institution's Environmental Health and Safety (EHS) department.

Disposal Plan

Proper disposal of chemical waste is essential for laboratory safety and environmental protection.

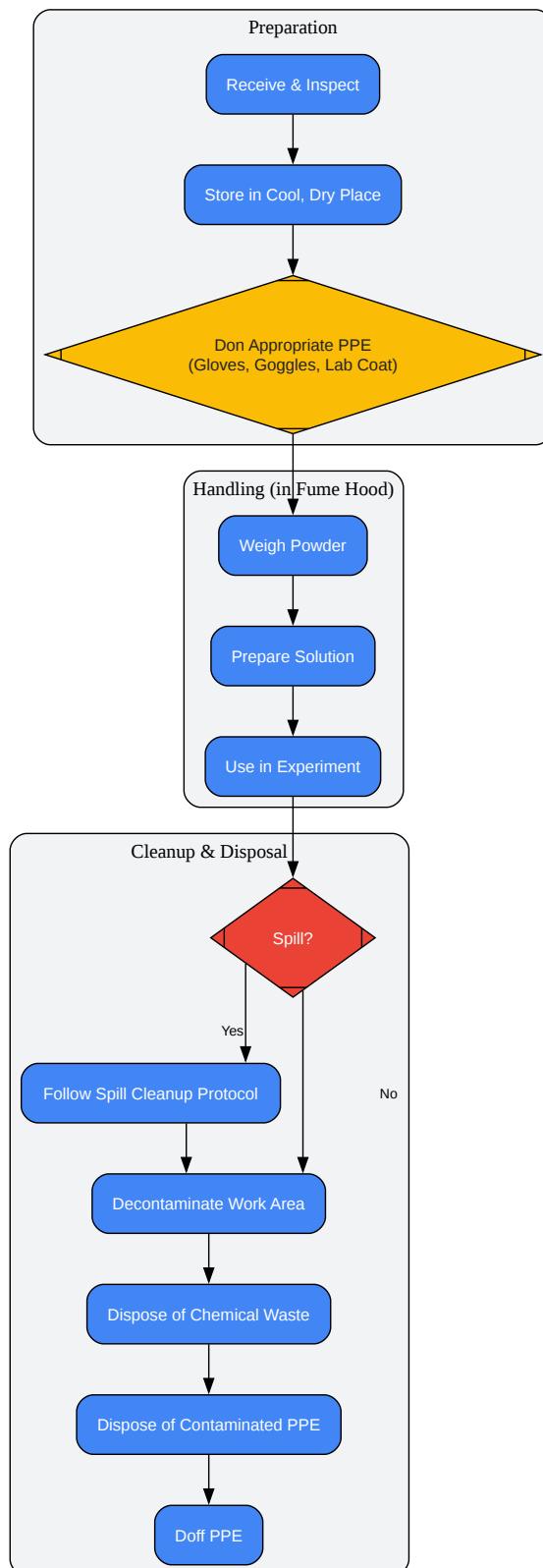
1. Unused Product and Chemical Waste

- Waste Characterization: Although not federally regulated as hazardous waste, it is best practice to dispose of **8-Azahypoxanthine** as chemical waste. Some institutions may require all chemical waste, regardless of hazard classification, to be disposed of through their hazardous waste program.
- Solid Waste: Collect solid **8-Azahypoxanthine** waste in a clearly labeled, sealed, and non-leaking container marked as "Non-hazardous chemical waste" or as directed by your institution's EHS.[1]
- Liquid Waste: Aqueous solutions of **8-Azahypoxanthine** may be permissible for drain disposal if the pH is between 6 and 9.5 and it is allowed by local regulations and your institution's EHS.[1] However, it is generally recommended to collect it as chemical waste.

2. Contaminated Materials and PPE

- Sharps: Any contaminated sharps (e.g., needles, razor blades) must be disposed of in a designated sharps container.
- Labware: Disposable labware (e.g., pipette tips, microfuge tubes) that has come into contact with **8-Azahypoxanthine** should be collected in a designated solid waste container.
- Personal Protective Equipment (PPE):
 - Contaminated gloves, bench paper, and other disposable PPE should be placed in a designated waste container.[8]
 - If the PPE is contaminated with a substance classified as hazardous, it must be disposed of as hazardous waste.[8] For **8-Azahypoxanthine**, follow your institution's guidelines for non-hazardous or irritant chemical waste.
 - Place used PPE in a designated, lidded waste bin lined with a sturdy garbage bag.[8]

Safe Handling Workflow

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Caption: Workflow for the safe handling of **8-Azahypoxanthine**.

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